The IAB15 Taxonomy: A Mismatch for the Nuances of Emerging Scientific Disciplines

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	IAB15
Cat. No.:	B15619004

Get Quote

For researchers, scientists, and drug development professionals navigating the ever-expanding landscape of scientific knowledge, precise and granular classification of information is paramount. The Interactive Advertising Bureau's (IAB) Content Taxonomy, particularly its '**IAB15** – Science' category, is a widely used system for categorizing online content. However, its advertising-centric design renders it fundamentally inadequate for the detailed and dynamic nature of scientific and technical fields, especially in capturing the essence of emerging disciplines.

This guide provides a comparative analysis of the **IAB15** taxonomy against established and innovative scientific classification systems. It highlights the structural limitations of the IAB framework for scientific application and introduces more suitable alternatives for organizing, discovering, and analyzing research information.

The **IAB15** 'Science' Taxonomy: A High-Level Overview

The IAB Content Taxonomy is a standardized list of categories used by the digital advertising industry to classify content on websites, apps, and other digital platforms.[1] This allows advertisers to target their campaigns to relevant audiences and ensure brand safety. The '**IAB15** – Science' tier is a first-level category with a limited set of second-tier subcategories.

IAB15 'Science' Subcategories:

- **IAB15**-1: Astrology

- **IAB15**-2: Biology

- **IAB15**-3: Chemistry

- **IAB15**-4: Geology

- **IAB15**-5: Paranormal Phenomena

- **IAB15**-6: Physics

- **IAB15**-7: Space / Astronomy

- **IAB15**-8: Geography

- **IAB15**-9: Botany

- **IAB15**-10: Weather[2]

It is immediately apparent that this taxonomy lacks the depth and specificity required for scientific research. The inclusion of non-scientific categories like "Astrology" and "Paranormal Phenomena" further underscores its unsuitability for a scientific audience.

The Rise of Interdisciplinary and Novel Scientific Fields

Modern science is characterized by its increasing interdisciplinarity and the rapid emergence of new fields of study. A 2024-2025 outlook identifies several key emerging disciplines that are poised to drive significant innovation:

- Quantum Technologies and Computing: Encompassing quantum error correction, quantum algorithms, and quantum networking.

- Sustainable Technology and Green Chemistry: Focusing on carbon capture, advanced energy storage, and eco-friendly chemical processes.

Tech Support

- AI-Driven Scientific Discovery: Utilizing artificial intelligence and machine learning for advancements in various scientific domains.

- Genomics and Personalized Medicine: Including pharmacogenomics, liquid biopsies, and CRISPR-based therapies.

- Digital Health and Bioinformatics: Covering digital therapeutics, wearable health monitoring, and the analysis of large-scale biological data ("Omics").

These fields are inherently cross-disciplinary and cannot be adequately represented by the broad categories offered in the **IAB15** taxonomy. For example, "AI-Driven Scientific Discovery" draws from computer science, biology, chemistry, and medicine, a nuance entirely lost within the IAB framework.

A Comparative Analysis of Scientific Taxonomies

To address the need for more robust and detailed classification in science and technology, several specialized taxonomies have been developed. These systems are designed to reflect the complex relationships between different fields of study and to accommodate the emergence of new areas of research.

Taxonomy	Primary Purpose	Structure	Granularity	Adaptability to Emerging Fields
IAB15 'Science'	Digital Advertising & Content Categorization	Hierarchical (2-tier for Science)	Very Low	Poor. Lacks categories for interdisciplinary and novel fields.
OECD Fields of Research and Development (FORD)	R&D Statistics and Policy	Hierarchical	Moderate	Moderate. Provides a broad framework but may not capture highly specific emerging topics. [3][4]
Medical Subject Headings (MeSH)	Indexing and searching biomedical and health-related literature	Hierarchical and Poly-hierarchical	Very High	Good. Updated annually to reflect new medical and scientific concepts.[5][6]
ACM Computing Classification System (CCS)	Classifying computing literature	Poly-hierarchical	Very High	Excellent. Designed to evolve with the field of computer science.[7][8]
Physics and Astronomy Classification Scheme (PACS)	Classifying physics and astronomy literature	Hierarchical	High	Moderate. Has been a standard but is being succeeded by more dynamic systems.[9][10]
Science and Technology Ontology (S&TO)	Dynamic and automated classification of	Network/Ontology	High	Excellent. Designed to identify and

Tech Support

	scientific literature			classify unconventional and emerging topics.
SCINOBO	Dynamic and automated classification of scholarly communication	Hierarchical and Network-based	High	Excellent. Utilizes machine learning to dynamically construct and extend its taxonomy.[11] [12]

Experimental Protocols: Methodologies of Advanced Scientific Taxonomies

The development and maintenance of robust scientific taxonomies involve rigorous and often automated methodologies. These approaches stand in stark contrast to the more static and commercially driven updates of the IAB Content Taxonomy.

Science and Technology Ontology (S&TO) Development Methodology

The S&TO is an automatically generated ontology designed to capture emerging and unconventional topics in science and technology. Its creation follows a machine learning-driven protocol:

- Data Collection: A large dataset of scientific articles is collected from sources like Semantic Scholar, covering diverse fields such as computer science, physics, chemistry, and engineering.[13]

- Topic Modeling: The BERTopic modeling technique is applied to the collected articles. This technique identifies topics within the text corpus.[13]

- Ontology Construction: The identified topics and their semantic relationships are used to construct the ontology. The S&TO includes relationships like "relatedIdentical" and "superTopicOf" to create a network of interconnected scientific concepts.[13]

- Dynamic Updates: The S&TO model is designed to be updated by running the BERTopic algorithm on more recent datasets, allowing it to evolve with the scientific landscape.[13]
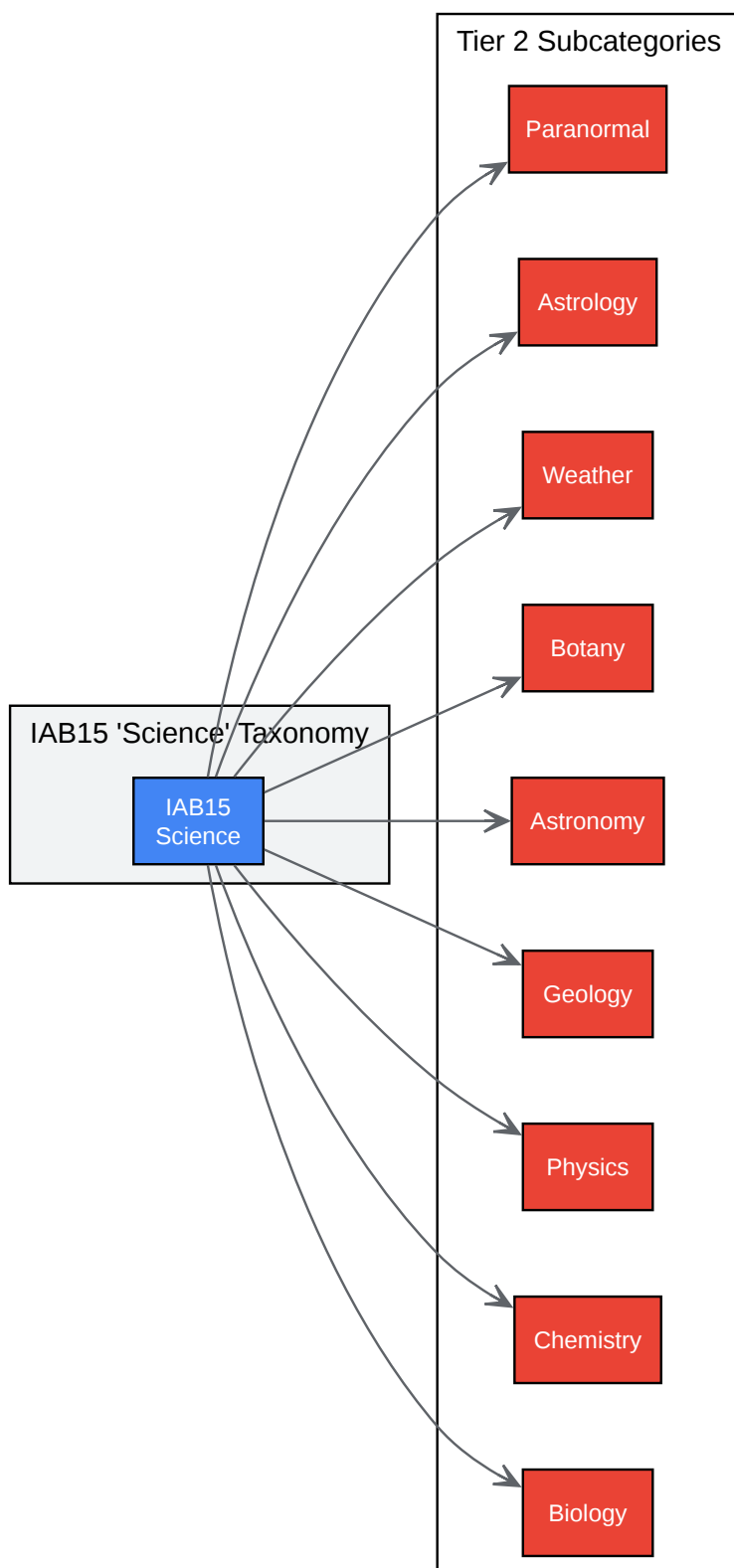
SCINOBO Taxonomy Development Methodology

SCINOBO employs a hybrid approach that combines established classification systems with machine learning to create a dynamic and multi-level taxonomy:

- Foundation: The taxonomy is initially based on the OECD Fields of Research and Development (FORD) classification.[11][14]

- Hierarchical Extension: This base is extended by manually linking it to the Sciencemetrix journal classification, creating a three-level hierarchy.[14]

- Dynamic Expansion: To capture more granular and emerging topics, SCINOBO uses a combination of:

  - Community Detection: Analyzing citation networks to identify clusters of related research venues (journals and conferences).[12]

  - Neural Topic Modeling: Applying advanced topic modeling techniques to the full text of publications to identify specific research themes.[12]

- Multi-level Taxonomy: This process results in a six-level hierarchical taxonomy that can dynamically evolve to include new areas of research.[15]
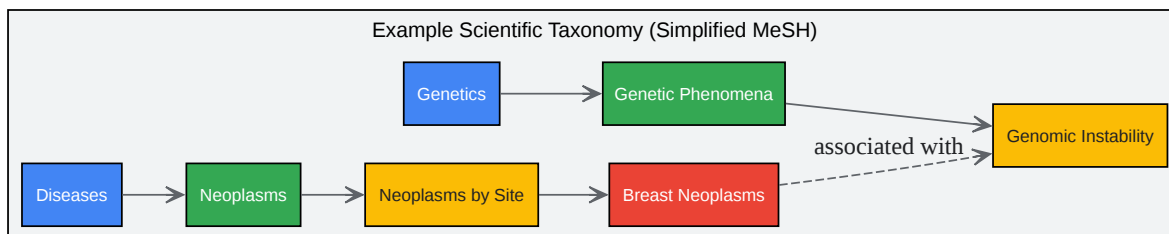
Visualizing the Disparity: IAB15 vs. Scientific Taxonomies

The following diagrams, generated using the DOT language, illustrate the structural differences between the **IAB15** taxonomy and a more appropriate scientific classification system, as well as the workflow for dynamic taxonomy creation.
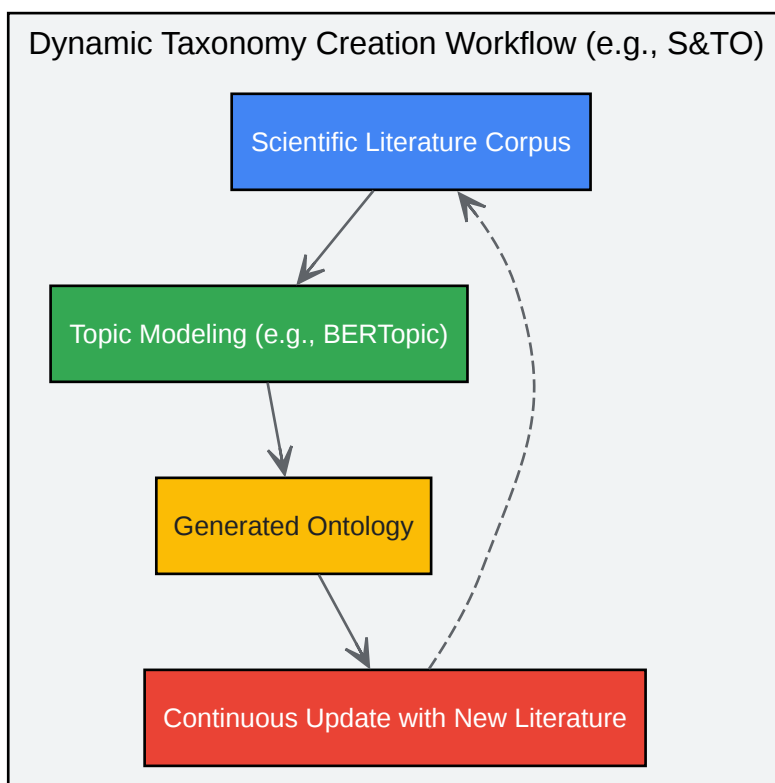
Tier 2 Subcategories

- Paranormal
- Astrology
- Weather
- Botany
- Astronomy
- Geology
- Physics
- Chemistry
- Biology

IAB15 'Science' Taxonomy

IAB15 Science

A simplified representation of the **IAB15** 'Science' taxonomy's flat structure.

Example Scientific Taxonomy (Simplified MeSH)

```
Genetics ──▶ Genetic Phenomena ────────────▶ Genomic Instability
                                    associated with
Diseases ──▶ Neoplasms ──▶ Neoplasms by Site ──▶ Breast Neoplasms ╌╌╌▶
```

Click to download full resolution via product page

A simplified, multi-level scientific taxonomy showing depth and relationships.

Dynamic Taxonomy Creation Workflow (e.g., S&TO)

```
Scientific Literature Corpus
        │         ▲
        ▼         ╎
Topic Modeling (e.g., BERTopic)
        │         ╎
        ▼         ╎
Generated Ontology
        │         ╎
        ▼         ╎
Continuous Update with New Literature
```

Click to download full resolution via product page

Workflow for creating and maintaining a dynamic scientific ontology.

Conclusion: Selecting the Right Tool for Scientific Classification

The **IAB15** 'Science' taxonomy, while effective for its intended purpose in digital advertising, is demonstrably inadequate for the classification of scientific and technical information. Its lack of granularity, inclusion of non-scientific categories, and inability to adapt to the rapid pace of scientific discovery make it an unsuitable tool for researchers, scientists, and drug development professionals.

For accurate and meaningful organization of scientific knowledge, specialized and dynamic taxonomies such as MeSH, OECD FORD, and emerging systems like S&TO and SCINOBO are far superior. These taxonomies provide the necessary depth, are developed with scientific rigor, and are designed to evolve alongside the frontiers of research. Adopting these more appropriate classification systems is crucial for effective knowledge management and the acceleration of scientific progress.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. iab.com [iab.com]

- 2. Website Categories (API v3) [docs.webshrinker.com]

- 3. aris-rs.si [aris-rs.si]

- 4. databrowser.uis.unesco.org [databrowser.uis.unesco.org]

- 5. Medical Subject Headings - Wikipedia [en.wikipedia.org]

- 6. MeSH or Medical Subject Headings | CSN Libraries [library.csn.edu]

- 7. ACM Computing Classification System - Wikipedia [en.wikipedia.org]

- 8. grokipedia.com [grokipedia.com]

- 9. BARTOC.org: Physics and Astronomy Classification Scheme [bartoc.org]

- 10. Physics and Astronomy Classification Scheme - Wikipedia [en.wikipedia.org]

- 11. SCINOBO: a novel system classifying scholarly communication in a dynamically constructed hierarchical Field-of-Science taxonomy - PMC [pmc.ncbi.nlm.nih.gov]

- 12. Frontiers | SCINOBO: a novel system classifying scholarly communication in a dynamically constructed hierarchical Field-of-Science taxonomy [frontiersin.org]

- 13. arxiv.org [arxiv.org]

- 14. researchgate.net [researchgate.net]

- 15. SciNoBo: Science No Borders - SciLake [scilake.eu]

- To cite this document: BenchChem. [The IAB15 Taxonomy: A Mismatch for the Nuances of Emerging Scientific Disciplines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619004#iab15-taxonomy-s-coverage-of-emerging-scientific-disciplines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com